

# Navigating the Safe Disposal of PYD-106 in a Laboratory Setting

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## Compound of Interest

Compound Name: PYD-106

Cat. No.: B610347

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring a safe laboratory environment. This document provides essential guidance on the proper disposal procedures for **PYD-106**, a GluN2C-selective NMDA receptor positive allosteric modulator. While a specific Safety Data Sheet (SDS) with detailed disposal instructions for **PYD-106** is not publicly available, this guide outlines a generalized, safety-first approach based on standard laboratory practices for research-grade chemicals.

## Chemical and Physical Properties of PYD-106

A clear understanding of a compound's properties is the first step toward safe handling and disposal. The table below summarizes the known physicochemical data for **PYD-106**.

Property	Value	Source
Chemical Formula	C25H24N2O5	[1]
Molecular Weight	432.476 g/mol	[1]
Appearance	Solid	[1]
CAS Number	1560894-05-4	[2]
Solubility	10 mM in DMSO	[1]
Storage (Solid)	-20°C for 12 Months; 4°C for 6 Months	[1]
Storage (In Solvent)	-80°C for 6 Months; -20°C for 6 Months	[1]

## General Disposal Protocol for PYD-106

In the absence of a specific Safety Data Sheet (SDS) for **PYD-106**, a conservative approach to disposal is required. The following step-by-step protocol is based on general best practices for the disposal of research chemicals. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with all local, state, and federal regulations.

### Step 1: Personal Protective Equipment (PPE)

- Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves, when handling **PYD-106**.

### Step 2: Waste Identification and Segregation

- Solid Waste:** Collect any solid **PYD-106**, as well as any lab materials heavily contaminated with the solid (e.g., weighing paper, contaminated gloves), in a designated, sealed, and clearly labeled hazardous waste container. The label should include the chemical name ("**PYD-106**"), the quantity, and the date.
- Liquid Waste:** Solutions containing **PYD-106** (e.g., in DMSO) should be collected in a separate, sealed, and clearly labeled hazardous waste container for liquid chemical waste.

Do not mix with other incompatible waste streams. The label should specify all chemical components and their approximate concentrations.

- Sharps Waste: Any sharps (e.g., needles, Pasteur pipettes) used to handle **PYD-106** solutions should be disposed of in a designated sharps container.

#### Step 3: Decontamination

- Decontaminate any surfaces or non-disposable equipment that may have come into contact with **PYD-106**. The choice of decontamination solution will depend on the solvent used and should be in accordance with your laboratory's standard operating procedures.

#### Step 4: Storage of Waste

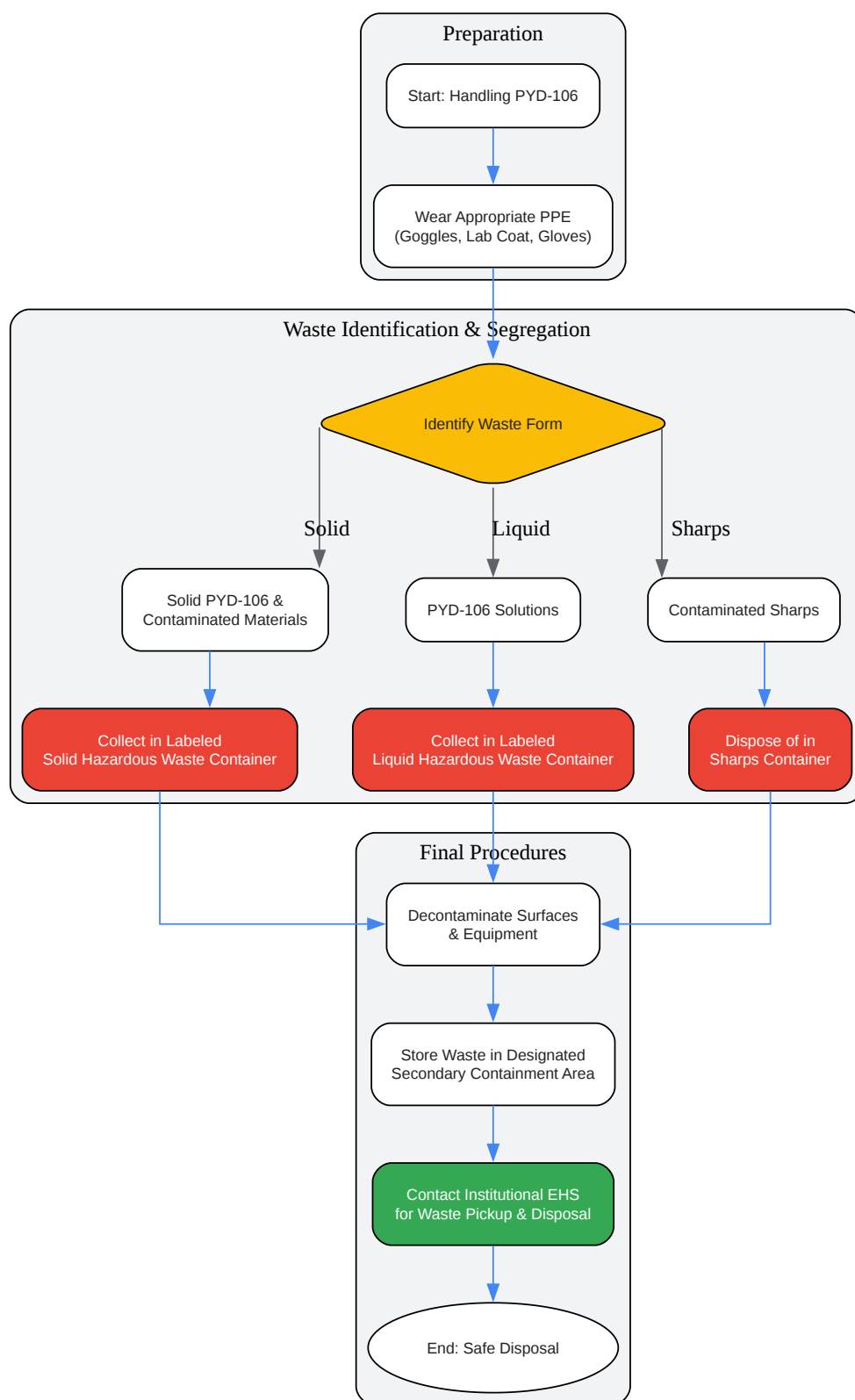
- Store hazardous waste containers in a designated, secure, and well-ventilated secondary containment area while awaiting pickup.

#### Step 5: Waste Disposal

- Arrange for the disposal of the hazardous waste through your institution's EHS department. They will have established procedures for the collection, transportation, and ultimate disposal by a licensed hazardous waste management company.

## PYD-106 Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the safe disposal of **PYD-106**.



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**Caption:** Workflow for the proper disposal of **PYD-106**.

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## References

- 1. PYD-106 (PYD106) | GluN2C PAM | Probechem Biochemicals [[probechem.com](https://probechem.com)]
- 2. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
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